

# Application Notes and Protocols for Broth Microdilution MIC Testing of Relebactam

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## Compound of Interest

Compound Name:	Relebactam
CAS No.:	1174020-13-3
Cat. No.:	B15564724

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These application notes provide a detailed protocol for determining the minimum inhibitory concentration (MIC) of imipenem in combination with a fixed concentration of **relebactam** against Gram-negative bacilli using the broth microdilution (BMD) method. This procedure is aligned with the standards outlined by the Clinical and Laboratory Standards Institute (CLSI).

## Introduction

**Relebactam** is a diazabicyclooctane  $\beta$ -lactamase inhibitor that restores the in vitro activity of imipenem against many imipenem-resistant bacteria.[1][2][3] It inhibits Class A (e.g., KPC) and Class C (e.g., AmpC)  $\beta$ -lactamases.[4] However, **relebactam** does not inhibit Class B (metallo- $\beta$ -lactamases, MBLs) or Class D (oxacillinases, e.g., OXA-48-like) carbapenemases.[4] Accurate and reproducible MIC testing is crucial for surveillance, clinical diagnostics, and drug development. The reference standard method for determining imipenem-**relebactam** MICs is broth microdilution.

## Data Presentation

## Quantitative Parameters for Broth Microdilution Testing

Parameter	Value	Reference
Medium	Cation-Adjusted Mueller-Hinton Broth (CAMHB)	
Relebactam Concentration	Fixed at 4 µg/mL	
Imipenem Concentration Range	Typically 0.06 to 64 µg/mL (serial two-fold dilutions)	
Final Inoculum Concentration	Approximately $5 \times 10^5$ CFU/mL	
Incubation Temperature	$35 \pm 2^\circ\text{C}$	
Incubation Time	16-20 hours in ambient air	
Total Well Volume	100 µL	

## CLSI Quality Control (QC) Ranges for Imipenem-Relebactam MIC (µg/mL)

It is imperative to perform quality control with appropriate ATCC reference strains to ensure the accuracy of MIC testing.

QC Strain	Imipenem-Relebactam MIC Range (µg/mL)
E. coli ATCC® 25922	0.06 - 0.5
P. aeruginosa ATCC® 27853	0.25 - 2
K. pneumoniae ATCC® 700603	0.12 - 0.5
K. pneumoniae ATCC® BAA-1705	0.06 - 0.25
K. pneumoniae ATCC® BAA-2814	0.12 - 0.5

Note: These ranges are for broth microdilution and users should always refer to the most current CLSI M100 document for the latest QC ranges. Strains like K. pneumoniae ATCC® BAA-1705 and ATCC® BAA-2814 are recommended to verify the inhibitor component of the combination.

## Clinical Breakpoints for Imipenem-Relebactam (µg/mL)

Clinical breakpoints established by the FDA, CLSI, and EUCAST are used to interpret MIC values.

Organism	Agency	Susceptible (S)	Intermediate (I)	Resistant (R)
Enterobacterales	FDA, CLSI	≤1	2	≥4
EUCAST	≤2	-	>2	
Pseudomonas aeruginosa	FDA, CLSI	≤2	4	≥8
EUCAST	≤4	-	>4	

Note:

Breakpoints are for the imipenem concentration, with relebactam fixed at 4 µg/mL.

These are subject to change and users should consult the latest guidelines.

## Experimental Protocols

### Protocol 1: Broth Microdilution (BMD) MIC Testing for Imipenem-Relebactam

This protocol details the reference method for determining the MIC of imipenem-**relebactam**.

Materials:

- Imipenem and **Relebactam** analytical powders
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates

- Bacterial isolates and QC strains (e.g., E. coli ATCC® 25922, P. aeruginosa ATCC® 27853)
- 0.5 McFarland turbidity standard
- Sterile saline (0.85% NaCl) or water
- Spectrophotometer or turbidimeter
- Incubator ( $35 \pm 2^\circ\text{C}$ )

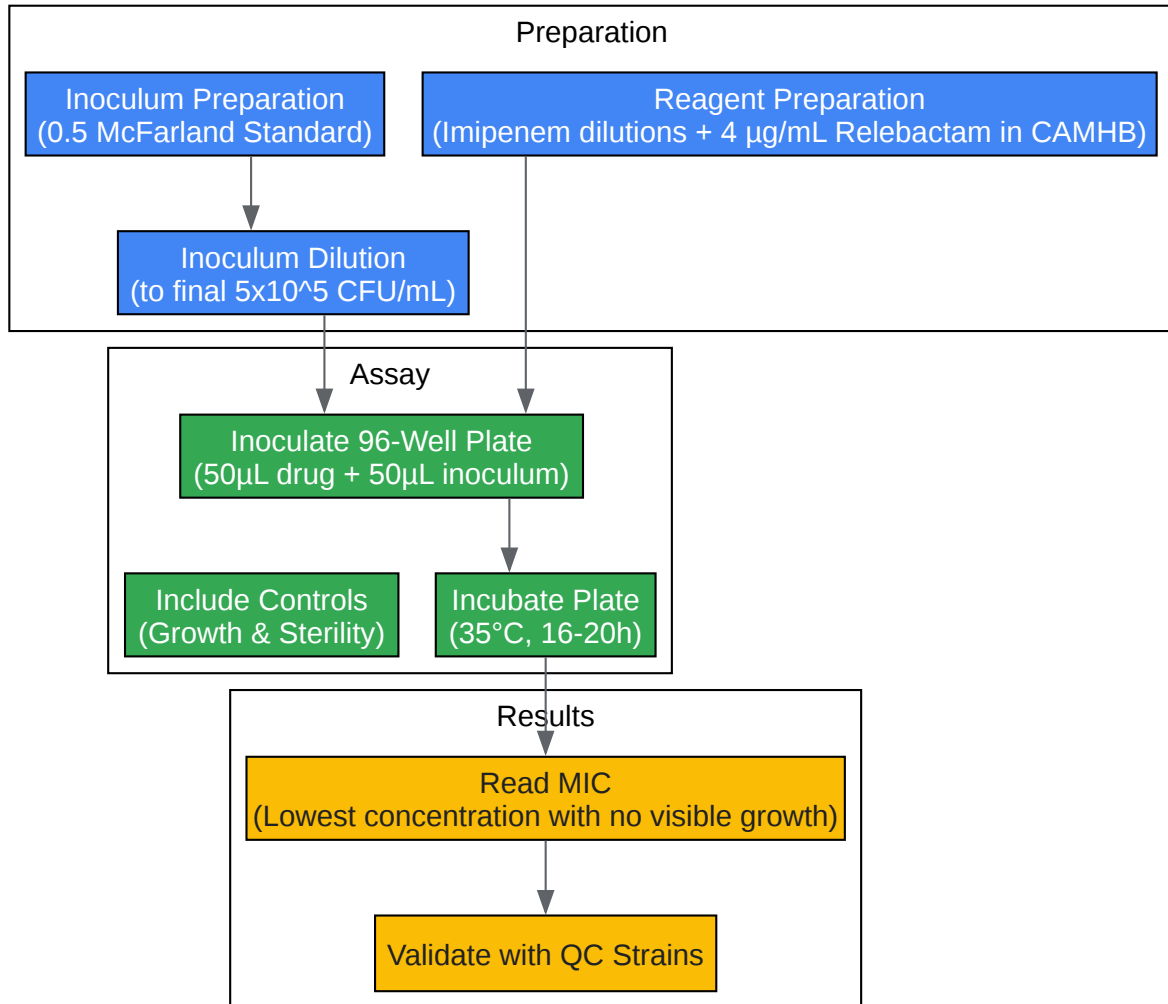
Procedure:

- Reagent Preparation:
  - Prepare stock solutions of imipenem and **relebactam**.
  - In Cation-Adjusted Mueller-Hinton Broth (CAMHB), prepare serial two-fold dilutions of imipenem at twice the final desired concentrations.
  - Prepare a solution of **relebactam** in CAMHB at  $8 \mu\text{g/mL}$  (twice the final fixed concentration).
  - Dispense  $50 \mu\text{L}$  of each imipenem dilution into the appropriate wells of a 96-well microtiter plate.
  - Alternatively, prepare final concentrations of imipenem with a fixed concentration of  $4 \mu\text{g/mL}$  **relebactam** in CAMHB and dispense  $100 \mu\text{L}$  into each well.
- Inoculum Preparation:
  - From a fresh (18-24 hour) non-selective agar plate, select several well-isolated colonies of the test organism.
  - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard. This is approximately equivalent to  $1\text{-}2 \times 10^8 \text{ CFU/mL}$ .
  - Within 15 minutes of preparation, dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5 \text{ CFU/mL}$  in each well (e.g.,

a 1:100 dilution of a  $5 \times 10^7$  CFU/mL suspension).

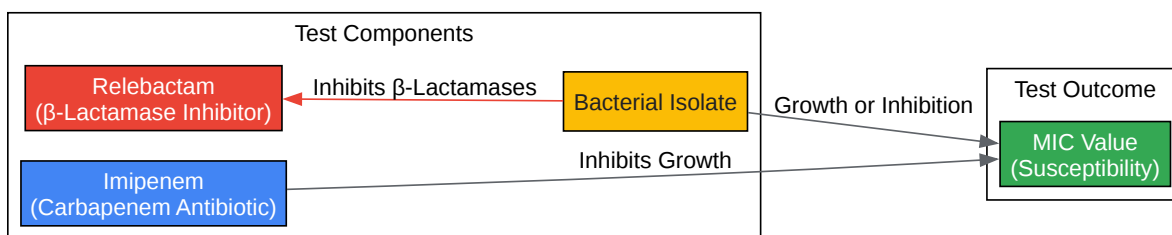
- Inoculation and Incubation:
  - Add 50  $\mu$ L of the final diluted inoculum to each well, bringing the total volume to 100  $\mu$ L.
  - Include a growth control well (CAMHB with inoculum, no antibiotic) and a sterility control well (CAMHB only, no inoculum).
  - Incubate the plates at  $35 \pm 2^\circ\text{C}$  in ambient air for 16-20 hours.
- Result Interpretation:
  - Following incubation, visually inspect the plates for bacterial growth (turbidity).
  - The MIC is the lowest concentration of imipenem (in the presence of 4  $\mu$ g/mL **relebactam**) that completely inhibits visible growth.
  - The growth control well must show distinct turbidity for the test to be valid. The sterility control should remain clear.

## Visualizations



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Caption: Workflow for Broth Microdilution MIC Testing of Imipenem-**Relebactam**.



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Caption: Logical relationship of components in **Relebactam** MIC testing.

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## References

- [1. Key Insights: Imipenem-Relebactam and Aztreonam-Avibactam | CLSI \[clsi.org\]](#)
- [2. ihma.com \[ihma.com\]](#)
- [3. Relebactam restores susceptibility of resistant Pseudomonas aeruginosa and Enterobacterales and enhances imipenem activity against chromosomal AmpC-producing species: analysis of global SMART 2018–2020 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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